

Technical Guide: Physicochemical Properties of 1-Myristin-2-Olein-3-Butyrin

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Compound of Interest

Compound Name: *1-Myristin-2-Olein-3-Butyrin*

Cat. No.: B3026222

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Introduction

1-Myristin-2-Olein-3-Butyrin, also known as 1-myristoyl-2-oleoyl-3-butyryl-rac-glycerol, is a mixed triacylglycerol (TAG) containing myristic acid (a saturated fatty acid), oleic acid (a monounsaturated fatty acid), and butyric acid (a short-chain fatty acid) esterified to a glycerol backbone. This specific arrangement of fatty acids gives it unique physical and chemical properties. Notably, this triglyceride has been identified as a component of human breast milk, suggesting its potential role in infant nutrition and development.^{[1][2]} This guide provides a summary of its known physical properties, a detailed experimental protocol for its characterization, and a visual representation of the analytical workflow.

Core Physical Properties

While specific experimental values for all physical properties of **1-Myristin-2-Olein-3-Butyrin** are not readily available in the public domain, the following table summarizes the known information and general properties of mixed triglycerides.^{[3][4][5][6]}

Property	Value / Description	Source
Chemical Name	1-Myristoyl-2-Oleoyl-3-Butyryl-rac-glycerol	-
Synonyms	1-Myristin-2-Olein-3-Butyrin, TG(14:0/18:1/4:0)	[2] [7]
CAS Number	1122578-93-1	[2] [7]
Molecular Formula	C ₃₉ H ₇₂ O ₆	[2]
Molecular Weight	637.0 g/mol	[2]
Physical State	Liquid at room temperature.	[2]
Solubility	Slightly soluble in chloroform and methanol. Generally insoluble in water and soluble in nonpolar organic solvents. [2] [4]	-
Purity	Commercially available at >98% purity.	[2]
Melting Point	Not specifically reported. As a mixed triglyceride containing both long-chain saturated and unsaturated fatty acids, as well as a short-chain fatty acid, it is expected to have a low melting point. [4]	-
Boiling Point	Not specifically reported. Expected to be high due to its high molecular weight, and decomposition may occur at atmospheric pressure.	-
Density	Not specifically reported. The density of triglycerides	-

generally ranges from 0.9 to 0.95 g/cm³.^[5]

Refractive Index	Not specifically reported.	-
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Experimental Protocols

The characterization and quantification of specific triglycerides like **1-Myristin-2-Olein-3-Butyrin**, especially from a complex matrix such as human milk, typically involves sophisticated analytical techniques. High-Performance Liquid Chromatography coupled with Mass Spectrometry (HPLC-MS) is a powerful and commonly employed method.

Protocol: Identification and Quantification of 1-Myristin-2-Olein-3-Butyrin in a Biological Matrix via HPLC-MS/MS

This protocol is a representative example based on established methodologies for triglyceride analysis.^{[8][9][10][11]}

1. Sample Preparation and Lipid Extraction:

- Objective: To extract total lipids from the biological matrix (e.g., human milk) while minimizing degradation.
- Procedure:
 - A known volume or weight of the sample is homogenized.
 - Lipid extraction is performed using a modified Bligh-Dyer or Folch method, which employs a chloroform/methanol/water solvent system to partition lipids into an organic phase.
 - The organic phase, containing the lipids, is collected, and the solvent is evaporated under a stream of nitrogen to prevent oxidation.
 - The dried lipid extract is reconstituted in a suitable solvent for HPLC analysis, such as isopropanol/acetonitrile/water.

2. HPLC Separation:

- Objective: To separate the different lipid classes and individual triglyceride species based on their polarity.
- Instrumentation: A high-performance liquid chromatography system equipped with a C18 reversed-phase column is commonly used.
- Mobile Phase: A gradient elution is typically employed, starting with a more polar solvent mixture (e.g., acetonitrile/water with additives like ammonium formate) and gradually increasing the proportion of a less polar solvent (e.g., isopropanol). This allows for the separation of a wide range of lipid species.
- Flow Rate: A typical flow rate is around 0.2-0.5 mL/min.[\[9\]](#)
- Column Temperature: The column is maintained at a constant temperature (e.g., 40-50°C) to ensure reproducible retention times.

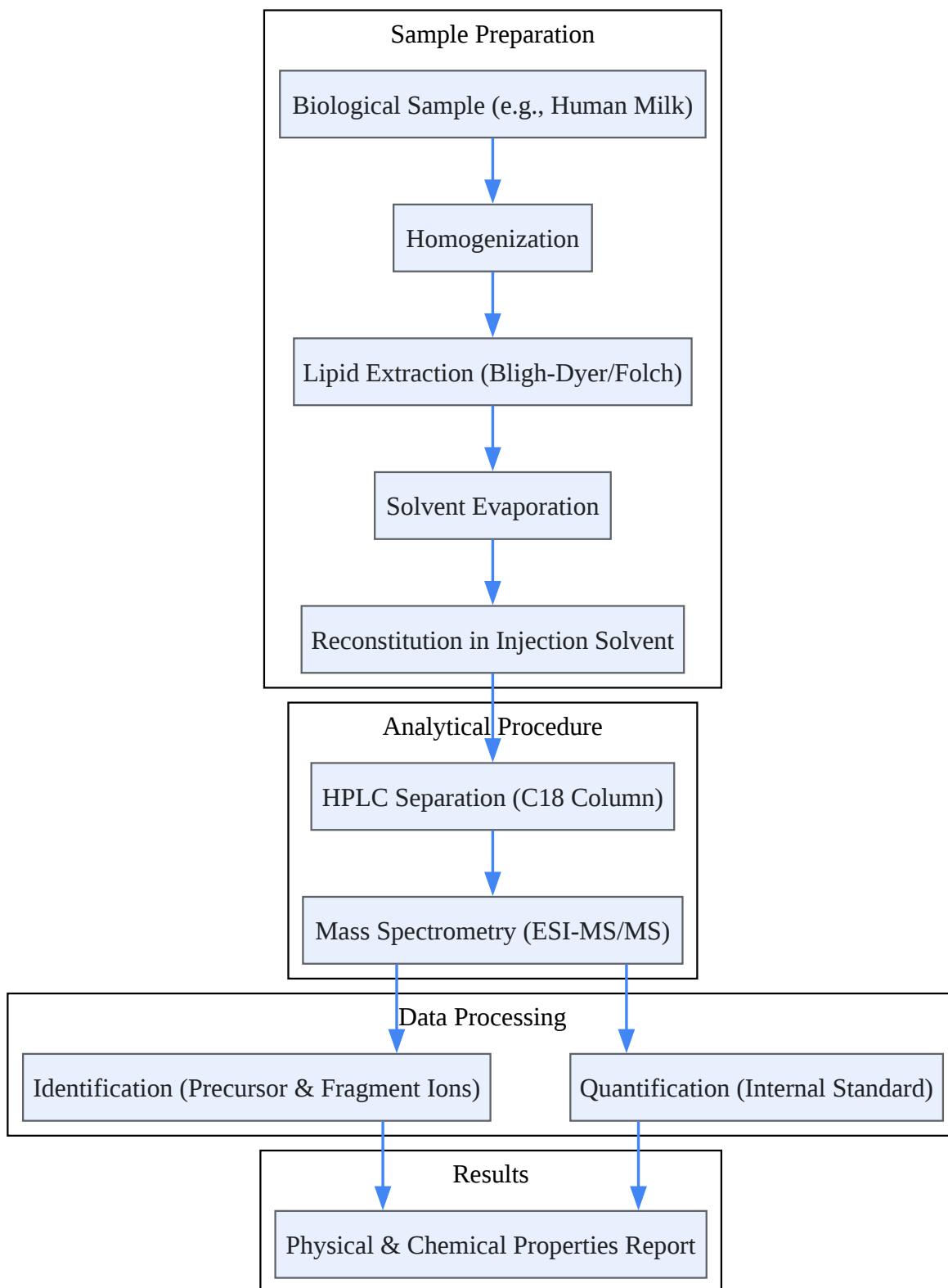
3. Mass Spectrometry Detection and Identification:

- Objective: To detect, identify, and quantify the separated triglyceride molecules.
- Instrumentation: A tandem mass spectrometer (MS/MS), such as a quadrupole time-of-flight (Q-TOF) or a triple quadrupole (QqQ) instrument, is coupled to the HPLC system.
- Ionization: Electrospray ionization (ESI) in the positive ion mode is commonly used for the analysis of triglycerides.
- Identification:
 - Full Scan MS: The instrument scans a wide mass-to-charge (m/z) range to detect all ionized molecules eluting from the HPLC column. The precursor ion corresponding to the $[M+NH_4]^+$ or $[M+Na]^+$ adduct of **1-Myristin-2-Olein-3-Butyryl** ($C_{39}H_{72}O_6$, MW=637.0) is identified.
 - Tandem MS (MS/MS): The precursor ion is isolated and fragmented. The resulting fragment ions are characteristic of the fatty acid composition. For **1-Myristin-2-Olein-3-Butyryl**, characteristic neutral losses of myristic, oleic, and butyric acids would be observed, confirming its identity.

- Quantification: Quantification can be achieved by comparing the peak area of the target molecule to that of an internal standard (a non-naturally occurring triglyceride with a known concentration).

Mandatory Visualizations

Experimental Workflow for Triglyceride Analysis



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Caption: Workflow for the analysis of **1-Myristin-2-Olein-3-Butyrin**.

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References

- 1. A novel method for the synthesis of symmetrical triacylglycerols by enzymatic transesterification - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 1-Myristoyl-2-Oleoyl-3-Butyryl-rac-glycerol | CAS 1122578-93-1 | Cayman Chemical | Biomol.com [biomol.com]
- 3. brainkart.com [brainkart.com]
- 4. fiveable.me [fiveable.me]
- 5. Triglyceride - Wikipedia [en.wikipedia.org]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. caymanchem.com [caymanchem.com]
- 8. Research Portal [bia.unibz.it]
- 9. d-nb.info [d-nb.info]
- 10. Progress in triacylglycerol isomer detection in milk lipids - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Frontiers | Quantification of phospholipids and glycerides in human milk using ultra-performance liquid chromatography with quadrupole-time-of-flight mass spectrometry [frontiersin.org]
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